

Isotopic Purity of 2,5-Hexanedione-D10: A Technical Guide

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Compound of Interest

Compound Name: 2,5-Hexanedione-D10

Cat. No.: B3044239

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the isotopic purity of **2,5-Hexanedione-D10**, a deuterated analog of 2,5-Hexanedione. This stable isotope-labeled compound is a critical internal standard for mass spectrometry-based quantitative analysis of its non-labeled counterpart, a known neurotoxin and a metabolite of n-hexane. The precise determination of its isotopic purity is paramount for accurate analytical results.

Data on Isotopic Purity

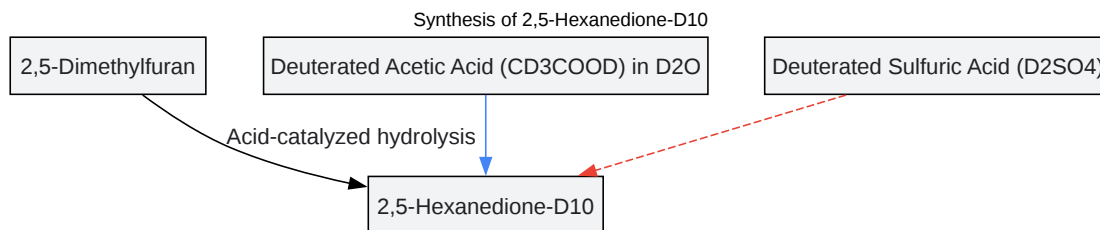
The isotopic purity of commercially available **2,5-Hexanedione-D10** is typically high, ensuring its suitability as an internal standard. While the exact isotopic distribution can vary between batches and suppliers, a representative specification is provided below. Researchers should always refer to the Certificate of Analysis (CoA) provided by the supplier for lot-specific data.

Table 1: Representative Isotopic Purity of **2,5-Hexanedione-D10**

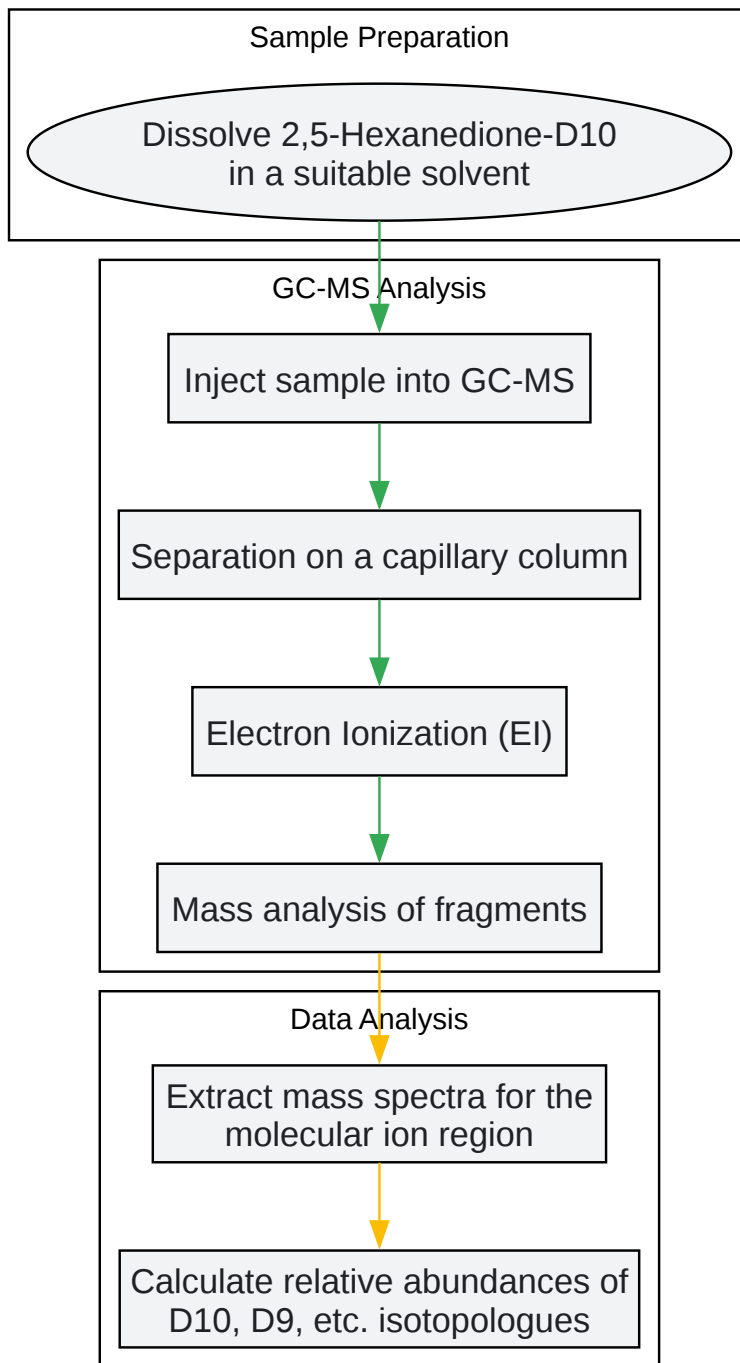
| Isotopic Species | Designation | Abundance (%) |
|---------------------|-------------|---------------|
| Perdeuterated | D10 | > 98% |
| Non-deuterated | D9 | < 2% |
| Other Isotopologues | D1-D8 | < 0.5% |

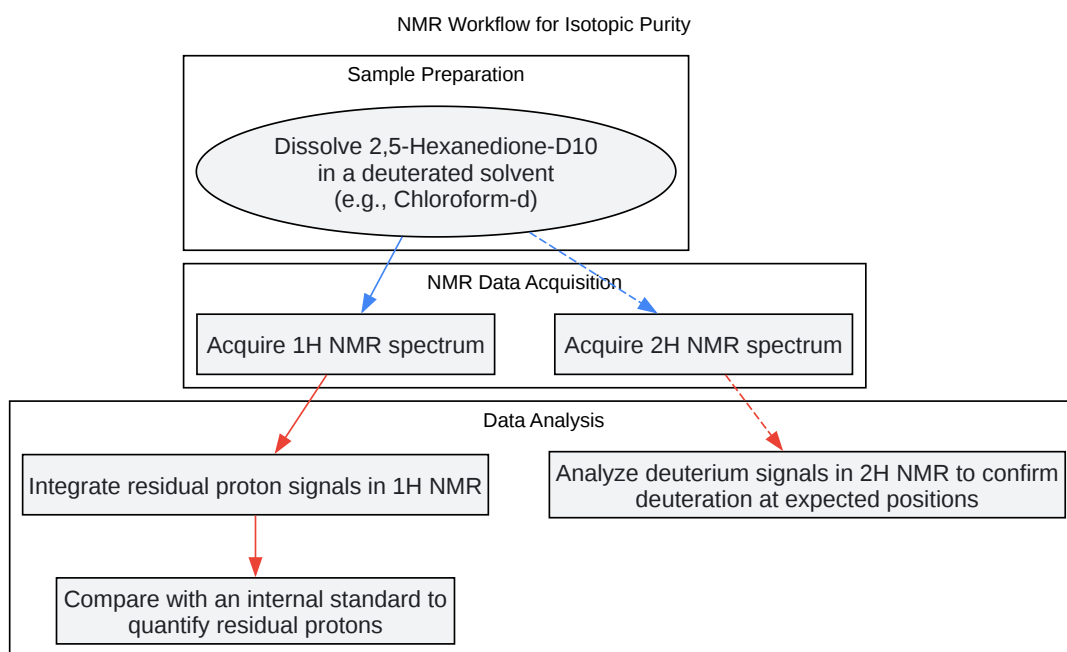
Synthesis of 2,5-Hexanedione-D10

The synthesis of **2,5-Hexanedione-D10** can be achieved through various methods. A common approach involves the use of deuterated starting materials in a well-established synthetic route for the non-labeled compound. One such method is the hydrolysis of 2,5-dimethylfuran.



Mass Spectrometry Workflow for Isotopic Purity





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